

Application Notes and Protocols for 2-Bromo-3-chlorobenzoic Acid

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Compound of Interest

Compound Name: 2-Bromo-3-chlorobenzoic acid

Cat. No.: B1265920

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidelines for the safe handling, storage, and use of **2-Bromo-3-chlorobenzoic acid**. The information is intended to minimize risks and ensure a safe laboratory environment.

Physicochemical and Hazard Data

2-Bromo-3-chlorobenzoic acid is a halogenated aromatic carboxylic acid.^[1] Its structure allows for further functionalization, making it a useful intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Table 1: Quantitative Data for **2-Bromo-3-chlorobenzoic Acid** and Related Compounds

Property	Value	Source(s)
2-Bromo-3-chlorobenzoic acid		
CAS Number	56961-26-3	[1]
Molecular Formula	C ₇ H ₄ BrClO ₂	[1]
Molecular Weight	235.47 g/mol	[1]
Melting Point	143-146 °C	[2]
Appearance	Solid	[3]
5-Bromo-2-chlorobenzoic acid (Isomer)		
CAS Number	21739-92-4	[4]
Molecular Weight	235.46 g/mol	[5]
Melting Point	154-156 °C	[6]
Appearance	White powder	[5]
Water Solubility	2.63 g/L @ 20°C	[6]
2-Chlorobenzoic acid (Related Compound)		
CAS Number	118-91-2	[7]
Molecular Weight	156.57 g/mol	[7]
Melting Point	138-140 °C	
Oral LD50 (Rat)	501 mg/kg	[7]

Hazard Identification and Safety Precautions

2-Bromo-3-chlorobenzoic acid is classified as a hazardous substance.[8] It is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.[8] It may also cause respiratory irritation.[5]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[9\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves.[\[9\]](#)
- Skin and Body Protection: A lab coat and appropriate protective clothing are required to prevent skin exposure.[\[4\]](#)
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if there is a risk of dust formation or if working in a poorly ventilated area.[\[4\]](#)[\[9\]](#)

Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Avoid breathing dust.[\[9\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[10\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation persists, get medical advice.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[5\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[7\]](#)

Storage and Disposal

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[11]
- Keep away from incompatible materials such as strong oxidizing agents.[4]
- Store locked up.[10]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[10]
- Do not allow the product to enter drains.[9]

Experimental Protocols

The following is a general protocol for a reaction involving **2-Bromo-3-chlorobenzoic acid**. This should be adapted based on the specific requirements of the experiment.

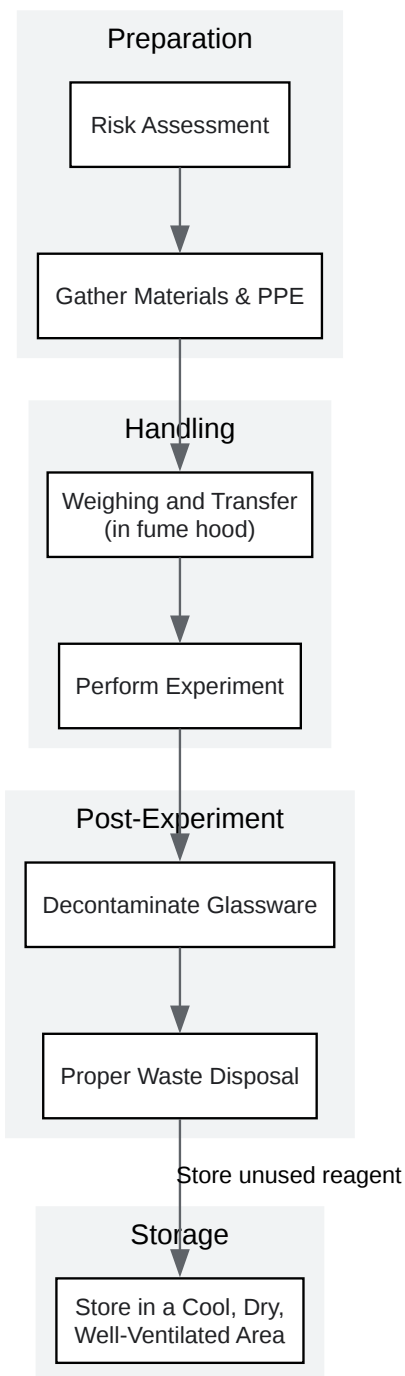
General Protocol for a Coupling Reaction:

- Preparation:
 - Set up the reaction apparatus in a chemical fume hood.
 - Ensure all glassware is dry. .
- Reagent Handling:
 - Weigh the required amount of **2-Bromo-3-chlorobenzoic acid** in a tared container.
 - Handle the solid with appropriate PPE to avoid dust inhalation and skin contact. .
- Reaction:

- In a reaction flask, dissolve or suspend the **2-Bromo-3-chlorobenzoic acid** in a suitable solvent.
- Add other reactants and catalysts as required by the specific protocol.
- Heat or cool the reaction mixture as necessary, using a controlled temperature bath. .
- Work-up and Purification:
 - After the reaction is complete, quench the reaction mixture according to the specific protocol.
 - Perform extraction, washing, and drying of the organic phase.
 - Purify the product using techniques such as crystallization or column chromatography. .
- Waste Disposal:
 - Collect all chemical waste in appropriately labeled containers for disposal by a licensed company.

Visualizations

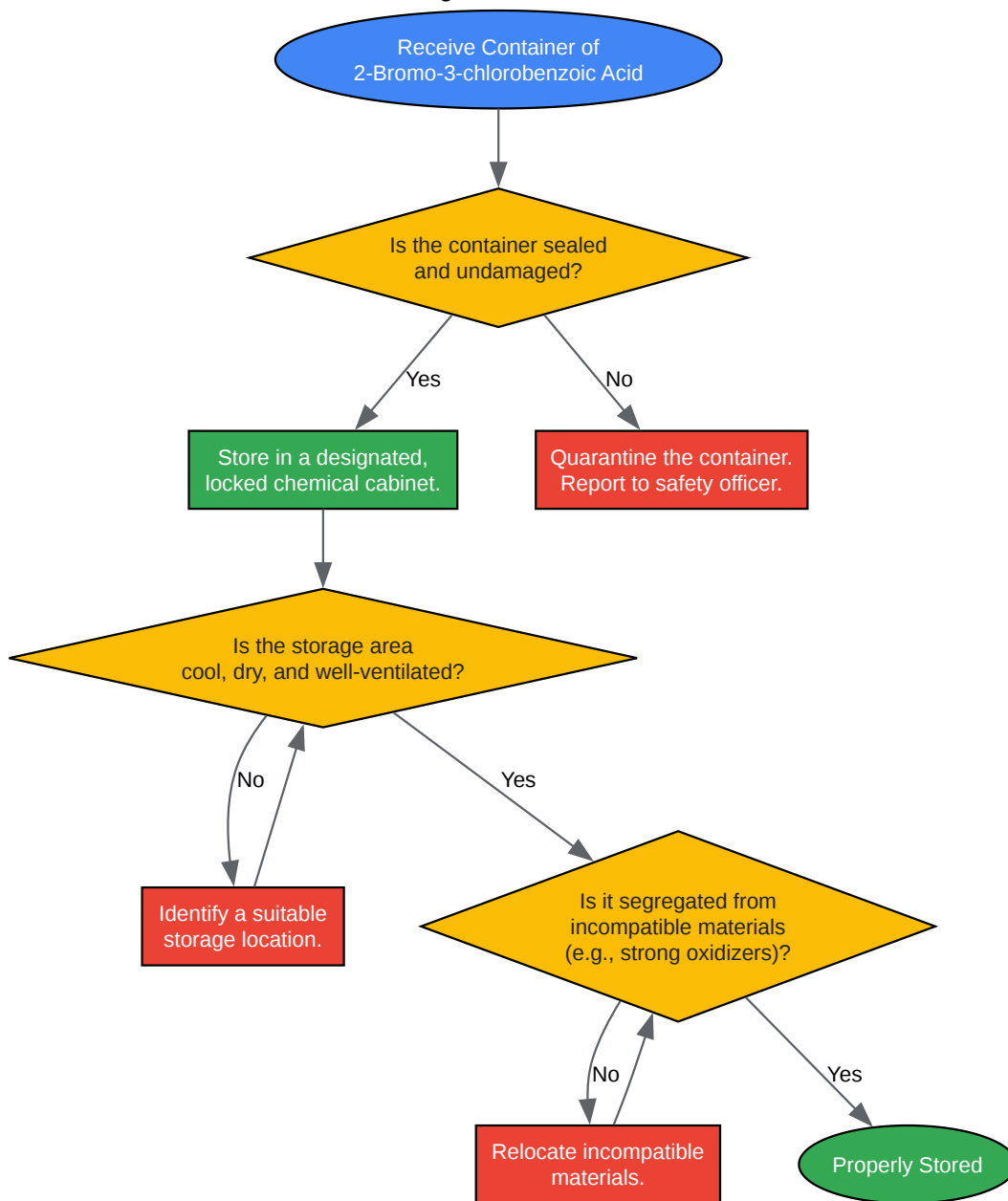
General Workflow for Handling 2-Bromo-3-chlorobenzoic Acid



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Caption: General laboratory workflow for handling **2-Bromo-3-chlorobenzoic acid**.

Decision Tree for Storage of 2-Bromo-3-chlorobenzoic Acid

[Click to download full resolution via product page](#)Caption: Decision tree for the proper storage of **2-Bromo-3-chlorobenzoic acid**.

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